

"Antiproliferative agent-19" chemical structure elucidation

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Compound of Interest

Compound Name: *Antiproliferative agent-19*

Cat. No.: *B12397199*

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References

- 1. Antiproliferative Properties of Newly Synthesized 19-Nortestosterone Analogs Without Substantial Androgenic Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Synthesis, antiproliferative activity, and biological profiling of C-19 trityl and silyl ether andrographolide analogs in colon cancer and breast cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. chemrxiv.org [chemrxiv.org]
- 4. Item - Discovery of Novel Bifunctional Agents as Potent TRK Inhibitors and Degraders against xDFG Mutation Resistance - figshare - Figshare [figshare.com]
- 5. researchgate.net [researchgate.net]
- 6. pubs.acs.org [pubs.acs.org]
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